

Initial Characterization of Sporidesmolide II: A Technical Guide

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Compound of Interest		
Compound Name:	Sporidesmolide II	
Cat. No.:	B610951	Get Quote

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Introduction

Sporidesmolide II is a cyclic depsipeptide, a class of secondary metabolites produced by the fungus Pithomyces chartarum. As a member of the sporidesmolide family, it shares a common structural framework with other related compounds isolated from this fungal species. This document provides a comprehensive overview of the initial characterization of **Sporidesmolide II**, detailing its physicochemical properties, structural elucidation, and what is known of its biological activity. The information presented herein is intended to serve as a foundational resource for researchers engaged in natural product chemistry, mycology, and the development of novel therapeutic agents.

Physicochemical and Structural Characterization

Sporidesmolide II is distinguished by its specific molecular composition and stereochemistry, which dictate its physical and chemical properties. It is also known by the systematic name 2-D-Alloisoleucine sporidesmolide I, indicating its structural relationship to Sporidesmolide I.

Table 1: Physicochemical Properties of Sporidesmolide



Property	Value	Reference
Molecular Formula	C34H60N4O8	[1]
Molecular Weight	652.86 g/mol	[1]
Melting Point	228-230 °C	[1]
Specific Rotation	$[\alpha]D^{20} = -195^{\circ} \text{ (c=0.6, CHCl}_3)$	[1]
CAS Registry Number	3200-75-7	[1]

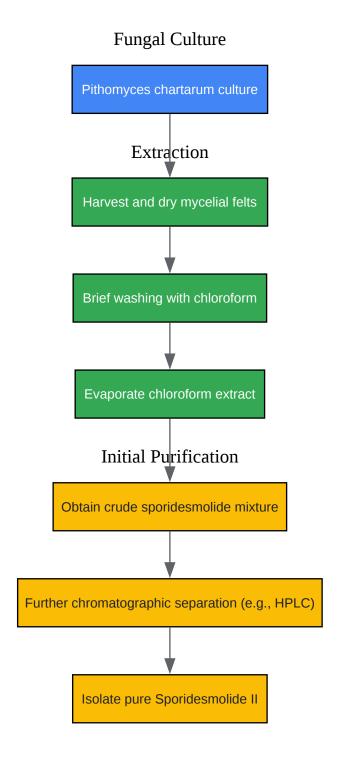
The structure of **Sporidesmolide II** is a cyclic hexadepsipeptide, meaning it is composed of six alternating amino acid and α -hydroxy acid residues linked by amide and ester bonds. The constituent residues of **Sporidesmolide II** are D-alloisoleucine, L-valine, L-leucine, L-N-methylleucine, L-2-hydroxy-isovaleric acid, and L-2-hydroxy-isovaleric acid. The stereochemistry of the constituent residues is believed to be the same as that of the related sporidesmolides IV and V.

Experimental Protocols Isolation and Purification of Sporidesmolides

The general procedure for the extraction and initial purification of the total sporidesmolide fraction from cultures of Pithomyces chartarum is outlined below. It should be noted that further chromatographic steps are necessary to isolate pure **Sporidesmolide II**.

Workflow for Sporidesmolide Extraction





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Caption: General workflow for the extraction and purification of **Sporidesmolide II**.



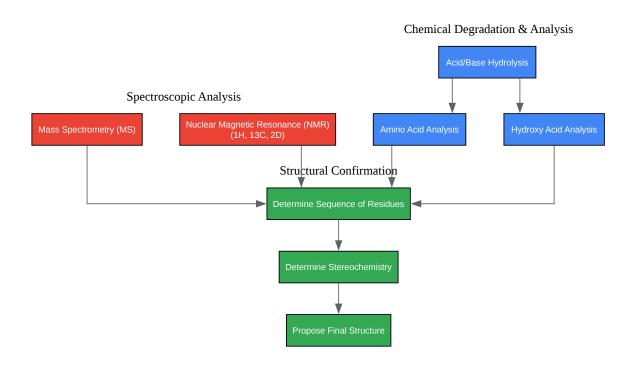
- Culturing:Pithomyces chartarum is cultured on a suitable medium, such as potato carrot broth, to promote growth and sporulation.
- Extraction: The dried mycelial felts are briefly washed with chloroform to extract the lipophilic sporidesmolides from the spore surface.
- Purification: The chloroform extract is evaporated to yield a crude mixture of sporidesmolides. Pure **Sporidesmolide II** is then isolated from this mixture using chromatographic techniques, such as high-performance liquid chromatography (HPLC).

Structural Elucidation Methodologies

The determination of the chemical structure of **Sporidesmolide II** involves a combination of spectroscopic techniques and chemical degradation methods.

Logical Flow for Structure Elucidation





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Caption: Methodological approach for the structural elucidation of **Sporidesmolide II**.

- Mass Spectrometry (MS): High-resolution mass spectrometry is employed to determine the
 precise molecular weight and elemental composition of the molecule. Fragmentation
 patterns observed in tandem MS (MS/MS) experiments provide information about the
 sequence of the amino and hydroxy acid residues.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (¹H and ¹³C) and 2D (e.g., COSY, HMQC, HMBC) NMR experiments are used to identify the individual spin systems of the amino and hydroxy acid residues and to establish the connectivity between them, thus



confirming the sequence. Comparative analysis of the ¹³C NMR spectra with related sporidesmolides can provide insights into the stereochemistry.

 Hydrolysis and Chiral Analysis: Acid or base hydrolysis of the depsipeptide breaks the amide and ester bonds, releasing the constituent amino acids and hydroxy acids. These can then be identified and their stereochemistry determined by comparison with authentic standards using techniques such as chiral gas chromatography or HPLC.

Biological Activity

The biological activity of **Sporidesmolide II** has not been extensively characterized. Early studies on the crude mixture of sporidesmolides from P. chartarum suggested little to no antibiotic activity. However, the broader class of cyclic depsipeptides is known to exhibit a wide range of biological activities, including antimicrobial and cytotoxic effects. Further investigation is required to determine the specific bioactivity profile of pure **Sporidesmolide II**. There is currently no information available regarding any specific signaling pathways or mechanisms of action for **Sporidesmolide II**.

Conclusion

Sporidesmolide II is a cyclic depsipeptide with a defined chemical structure and physicochemical properties. This document has summarized the foundational knowledge regarding its characterization, including methods for its isolation and structural determination. While its biological activity remains largely unexplored, its classification as a cyclic depsipeptide suggests potential for interesting pharmacological properties. This technical guide serves as a starting point for further research into this and other related natural products, which may hold promise for future drug discovery and development efforts.

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References



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